

# Application Notes & Protocols: Samarium Fluoride (SmF<sub>3</sub>) as a Solid-State Electrolyte Material

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## Compound of Interest

Compound Name: Samarium fluoride (SmF<sub>3</sub>)

CAS No.: 13765-24-7

Cat. No.: B079037

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## Introduction: The Imperative for Advanced Solid-State Electrolytes

The advancement of next-generation energy storage, particularly for applications demanding high energy density and enhanced safety such as electric vehicles and grid storage, is intrinsically linked to the development of robust solid-state electrolytes (SSEs).[1][2] Solid-state batteries promise to circumvent the safety and stability issues associated with conventional liquid electrolytes, such as flammability and dendrite formation.[2][3] Among the emerging post-lithium-ion technologies, Fluoride Ion Batteries (FIBs) are particularly compelling due to their high theoretical energy density, which surpasses that of lithium-ion batteries, and the natural abundance of fluorine.[3][4]

The performance of any solid-state battery is critically dependent on the ionic conductivity of its electrolyte.[1] Materials with a tysonite-type crystal structure, such as lanthanum fluoride (LaF<sub>3</sub>), have been identified as a promising class of fluoride-ion conductors.[5] Samarium fluoride (SmF<sub>3</sub>), a member of this family, presents a significant area of research. At room

temperature, it possesses an orthorhombic crystal structure which transitions to a more conductive tysonite-like phase at elevated temperatures, suggesting a high potential for fluoride ion mobility.[1][6]

This guide provides a comprehensive overview and detailed protocols for the synthesis, characterization, and electrochemical evaluation of samarium fluoride as a solid-state electrolyte. We will explore methods to enhance its ionic conductivity through doping and nanostructuring, providing researchers with the foundational knowledge and practical steps to investigate  $\text{SmF}_3$  for next-generation solid-state fluoride-ion batteries.

## Synthesis of Samarium Fluoride Electrolytes

The properties of the final  $\text{SmF}_3$  electrolyte are highly sensitive to the synthesis method, which dictates particle size, crystallinity, and defect concentration. Here, we detail two field-proven protocols: a hydrothermal method for producing well-defined nanoparticles and a mechanochemical ball-milling approach for creating doped solid solutions with enhanced vacancies.

### Protocol: Hydrothermal Synthesis of $\text{SmF}_3$ Nanoparticles

**Causality:** The hydrothermal method leverages elevated temperature and pressure to increase the solubility of precursors in a sealed aqueous environment.[7][8][9] This allows for the controlled precipitation of highly crystalline nanoparticles with a narrow size distribution. This morphological control is crucial, as nanostructuring can enhance the grain boundary density, which can be engineered to improve ionic transport.

Materials & Equipment:

- Samarium(III) nitrate hexahydrate ( $\text{Sm}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ )
- Sodium fluoroborate ( $\text{NaBF}_4$ )[6]
- Deionized (DI) water
- Ethanol

- Teflon-lined stainless-steel autoclave (e.g., 50 mL capacity)
- Laboratory oven
- Centrifuge
- Magnetic stirrer

#### Step-by-Step Protocol:

- Precursor Solution Preparation:
  - In a 100 mL beaker, dissolve Samarium(III) nitrate hexahydrate in 20 mL of DI water to create a 0.1 M solution. Stir until fully dissolved.
  - In a separate beaker, dissolve sodium fluoroborate in 20 mL of DI water to create a 0.3 M solution.
- Reaction Mixture:
  - Slowly add the samarium nitrate solution to the sodium fluoroborate solution under constant stirring. A white precipitate may begin to form.
  - Transfer the resulting mixture into a 50 mL Teflon-lined autoclave. Ensure the fill volume does not exceed 80% of the autoclave's capacity for safety.
- Hydrothermal Reaction:
  - Seal the autoclave tightly and place it in a laboratory oven preheated to 200 °C.[6]
  - Maintain the temperature for 12-24 hours. The duration can be varied to control particle size and crystallinity.
- Product Recovery and Purification:
  - Allow the autoclave to cool to room temperature naturally. Caution: Do not quench or force-cool the vessel.

- Open the autoclave in a fume hood. Collect the white precipitate by centrifugation at 8000 rpm for 10 minutes.
- Wash the collected powder three times with DI water and twice with ethanol to remove any unreacted precursors and byproducts. Centrifuge and decant the supernatant after each wash.
- Drying:
  - Dry the final product in a vacuum oven at 80 °C for 12 hours to obtain the fine, white SmF<sub>3</sub> nanoparticle powder.

## Protocol: Mechanochemical Synthesis of Doped Sm<sub>1-x</sub>Ca<sub>x</sub>F<sub>3-x</sub> via High-Energy Ball Milling

Causality: High-energy ball milling is a powerful mechanochemical technique that induces solid-state reactions at ambient temperatures.[10][11] The repeated high-energy impacts create localized high-pressure and high-temperature zones, facilitating the formation of solid solutions. Doping SmF<sub>3</sub> with a divalent cation like Ca<sup>2+</sup> (aliovalent substitution) creates fluoride ion vacancies in the crystal lattice (Sm<sup>3+</sup> + F<sup>-</sup> → Ca<sup>2+</sup> + VF), which are essential charge carriers that significantly enhance ionic conductivity.[1]

### Materials & Equipment:

- Samarium(III) fluoride (SmF<sub>3</sub>) powder (99.9%)
- Calcium fluoride (CaF<sub>2</sub>) powder (99.9%)
- Planetary ball mill
- Zirconia (ZrO<sub>2</sub>) grinding jars and balls
- Argon-filled glovebox
- Tube furnace

### Step-by-Step Protocol:

- Precursor Preparation:
  - Calculate the stoichiometric amounts of  $\text{SmF}_3$  and  $\text{CaF}_2$  required for the desired doping level (e.g., for  $\text{Sm}_{0.95}\text{Ca}_{0.05}\text{F}_{2.95}$ , use a 0.95:0.05 molar ratio).
  - Handle and weigh the powders inside an argon-filled glovebox to prevent moisture contamination, which is detrimental to fluoride-ion conductors.
- Ball Milling:
  - Load the precursor powders into a zirconia grinding jar along with zirconia grinding balls. A ball-to-powder mass ratio of 15:1 is recommended.
  - Seal the jar inside the glovebox.
  - Mill the mixture at 500 rpm for 10-20 hours. It is advisable to include periodic pauses (e.g., 15 minutes every hour) to prevent excessive heat buildup.
- Annealing (Optional but Recommended):
  - After milling, collect the homogenized powder inside the glovebox.
  - Annealing can improve crystallinity and relieve strain induced during milling, which often enhances conductivity.[5]
  - Place the powder in an alumina crucible and heat it in a tube furnace under an inert atmosphere (e.g., Argon) at 300-500 °C for 2-4 hours.
- Final Product:
  - Allow the furnace to cool to room temperature.
  - The resulting powder is the doped  $\text{Sm}_{1-x}\text{Ca}_x\text{F}_{3-x}$  solid solution, ready for characterization and cell fabrication.

## Material Characterization

Verifying the structural and morphological properties of the synthesized  $\text{SmF}_3$  is a prerequisite for any meaningful electrochemical analysis.

## Protocol: X-ray Diffraction (XRD) for Phase Identification

**Causality:** XRD is a non-destructive technique used to identify the crystalline phases present in a material. By analyzing the diffraction pattern, one can confirm the formation of the desired  $\text{SmF}_3$  tysonite-type structure, assess its purity, and calculate lattice parameters, which can indicate successful doping.

Procedure:

- **Sample Preparation:** Prepare a flat, smooth surface of the powder sample on a zero-background sample holder.
- **Data Acquisition:**
  - Use a diffractometer with  $\text{Cu K}\alpha$  radiation ( $\lambda = 1.5406 \text{ \AA}$ ).
  - Scan the sample over a  $2\theta$  range of  $10^\circ$  to  $80^\circ$  with a step size of  $0.02^\circ$ .
- **Data Analysis:**
  - Compare the obtained diffraction peaks with standard reference patterns from the ICDD database (e.g.,  $\beta\text{-YF}_3$  type for orthorhombic  $\text{SmF}_3$ ).<sup>[6]</sup>
  - For doped samples, look for a systematic shift in peak positions, which, according to Bragg's Law, indicates a change in lattice parameters and confirms the formation of a solid solution rather than a simple physical mixture.

## Protocol: Scanning Electron Microscopy (SEM) for Morphology Analysis

**Causality:** SEM provides high-resolution images of the material's surface, revealing critical information about particle size, size distribution, and morphology. For SSEs, it is also used to inspect the density and grain structure of pressed pellets, as voids and poor grain-to-grain contact can severely impede ion transport.

Procedure:

- Powder Analysis:
  - Mount a small amount of the  $\text{SmF}_3$  powder onto an aluminum stub using double-sided carbon tape.
  - Sputter-coat the sample with a thin layer of gold or carbon to make it conductive and prevent charging under the electron beam.
- Pellet Analysis (for conductivity studies):
  - Press the powder into a dense pellet (see section 4.1).
  - Image the cross-section of the fractured pellet to assess its density and grain boundary characteristics.
- Imaging:
  - Acquire images at various magnifications (e.g., 1,000x to 50,000x) using an accelerating voltage of 5-15 kV.

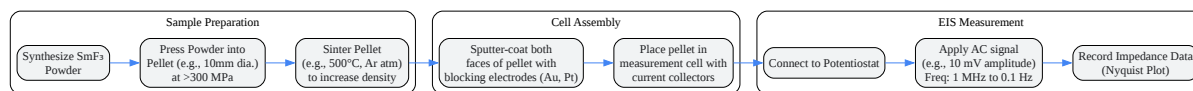
## Electrochemical Evaluation

The ultimate test of  $\text{SmF}_3$  as an electrolyte is its ability to conduct fluoride ions efficiently and remain stable within a battery's operating voltage.

### Protocol: Ionic Conductivity Measurement via Electrochemical Impedance Spectroscopy (EIS)

Causality: EIS is the standard technique for determining the ionic conductivity of an electrolyte. By applying a small AC voltage over a range of frequencies, the impedance of the material can be measured. The resulting Nyquist plot allows for the deconvolution of different contributions to the total resistance, primarily the bulk (grain interior) and grain boundary resistance.<sup>[5][12]</sup>

Workflow Diagram: EIS Measurement



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Caption: Workflow for preparing and measuring an  $\text{SmF}_3$  pellet for EIS analysis.

Procedure:

- Pellet Preparation:
  - Place ~200 mg of the  $\text{SmF}_3$  powder into a 10 mm diameter die.
  - Uniaxially press the powder at ~300-400 MPa to form a dense pellet.
  - Sinter the pellet at an elevated temperature (e.g., 500 °C) under an inert atmosphere to improve densification and grain contact.
- Electrode Application:
  - Sputter-coat both flat surfaces of the sintered pellet with a noble metal (e.g., gold or platinum). These act as ion-blocking electrodes.
- EIS Measurement:
  - Place the pellet in a temperature-controlled measurement cell.
  - Perform EIS measurements over a frequency range from 1 MHz down to 0.1 Hz with a small AC voltage amplitude (e.g., 10 mV).
  - Repeat the measurement at various temperatures to determine the activation energy for ion conduction.

- Data Analysis:
  - Fit the resulting Nyquist plot with an appropriate equivalent circuit. A common model consists of two series R-CPE elements, representing the bulk and grain boundary contributions.<sup>[12]</sup>
  - The total resistance ( $R_{total}$ ) is the sum of the bulk ( $R_{bulk}$ ) and grain boundary ( $R_{gb}$ ) resistances, determined from the x-axis intercepts of the semicircles.
  - Calculate the total ionic conductivity ( $\sigma$ ) using the formula:  $\sigma = L / (R_{total} * A)$  where L is the thickness of the pellet and A is the electrode area.

## Protocol: Electrochemical Stability Window (ESW) Determination

Causality: The ESW defines the voltage range within which the electrolyte remains stable without being oxidized or reduced.<sup>[13][14]</sup> A wide ESW is critical for enabling high-voltage battery chemistries. This is typically measured using cyclic voltammetry (CV) in a three-electrode setup or linear sweep voltammetry (LSV) in a two-electrode setup.

Procedure (Two-Electrode LSV):

- Cell Assembly: Assemble a cell in an inert atmosphere using the  $\text{SmF}_3$  pellet as the electrolyte, a stainless steel working electrode, and a suitable reference/counter electrode like lithium or a fluoride-based electrode.
- Measurement:
  - Perform LSV by sweeping the potential from the open-circuit voltage (OCV) to both cathodic and anodic limits (e.g., -0.5 V to 5.0 V) at a slow scan rate (e.g., 0.1 mV/s).
  - The ESW is defined by the potentials at which a sharp increase in current is observed, indicating the onset of electrolyte decomposition (reduction at the negative limit, oxidation at the positive limit).

## Data Summary and Performance Metrics

Systematic data collection and comparison are vital for evaluating material performance.

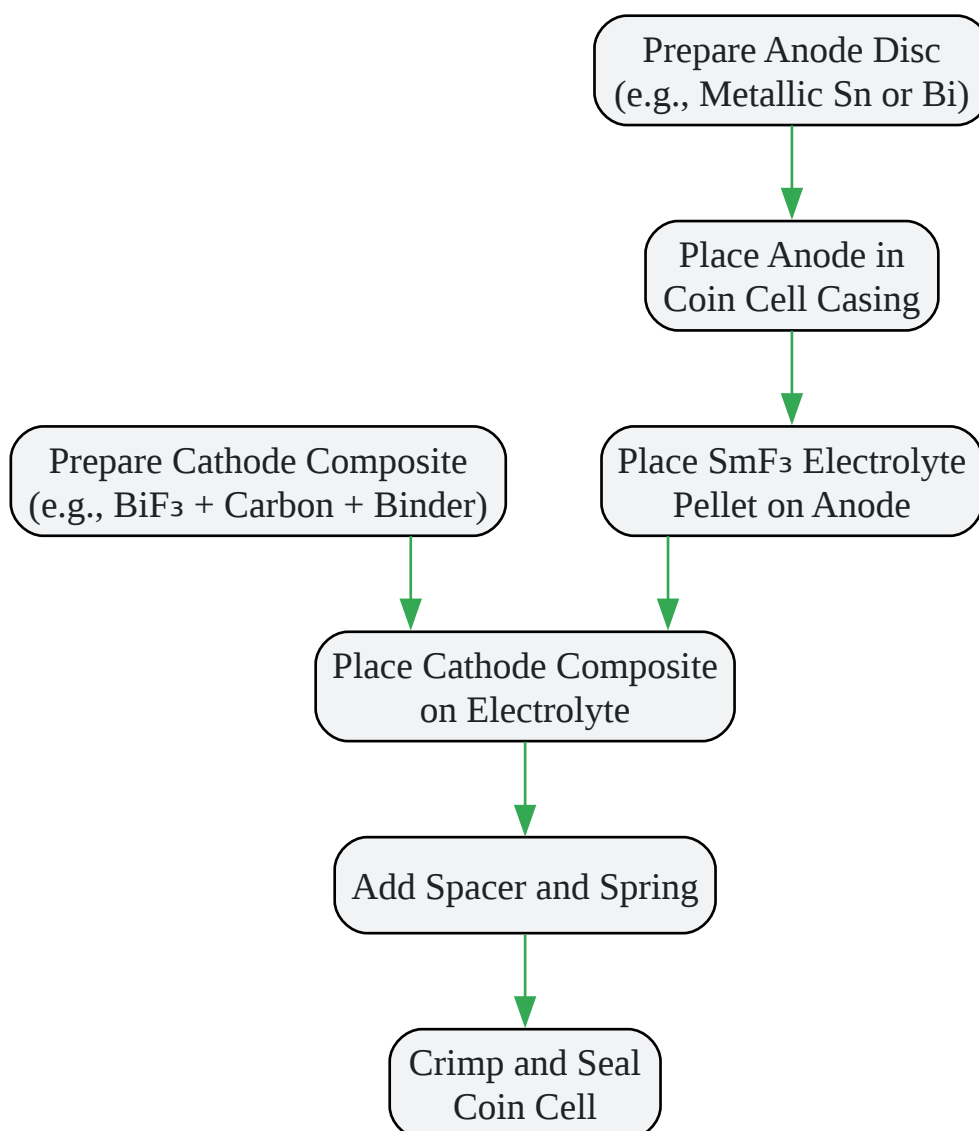
Table 1: Ionic Conductivity of Tysonite-Type Fluoride Electrolytes

Electrolyte Composition	Synthesis Method	Temperature (°C)	Ionic Conductivity ( $S \cdot cm^{-1}$ )	Activation Energy (eV)	Reference
$Sm_{0.95}Ca_{0.05}F_{2.95}$	Ball Milling	25 (RT)	$2.8 \times 10^{-5}$	0.40	[10]
$La_{0.95}Ba_{0.05}F_{2.95}$	Wet Chemical	60	$1.26 \times 10^{-4}$	N/A	[10]
$Ba_{0.2}Sn_{0.8}F_2$	Solid State	25 (RT)	$9.0 \times 10^{-5}$	0.50 (48.5 kJ/mol)	[12]
$Sm_{0.94}Ca_{0.06}F_{2.94}$	High-Temp Synthesis	25 (RT)	$\sim 1.0 \times 10^{-4}$	N/A	[1]

## Assembling a Proof-of-Concept Solid-State Cell

To validate the practical utility of the  $SmF_3$  electrolyte, it must be tested in a full cell configuration.

Workflow Diagram: Solid-State Cell Assembly



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Caption: Step-by-step process for assembling a solid-state coin cell.

Protocol:

- Electrode Preparation:
  - Cathode: Prepare a composite cathode by mixing an active material (e.g., Bismuth Trifluoride, BiF<sub>3</sub>), a conductive additive (e.g., carbon black), and the SmF<sub>3</sub> electrolyte powder in a weight ratio of ~60:20:20.
  - Anode: Use a metallic anode such as Bismuth (Bi) or Tin (Sn).[3][15]

- Cell Assembly (in a glovebox):
  - Place the anode disc at the bottom of a coin cell case.
  - Carefully place the dense  $\text{SmF}_3$  electrolyte pellet on top of the anode.
  - Evenly spread the cathode composite powder on the electrolyte pellet and press gently to ensure good contact.
  - Complete the stack with a current collector, spacer, and spring.
  - Crimp the coin cell to seal it hermetically.
- Electrochemical Testing:
  - Let the cell rest for several hours to stabilize.
  - Perform galvanostatic cycling using a battery cycler. Charge and discharge the cell at a constant current (e.g., C/20 rate) between defined voltage limits (e.g., 1.0 V to 3.5 V) to evaluate its specific capacity, cycling stability, and coulombic efficiency.

## References

- Solid-state electrolytes for fluoride ion batteries | Request PDF. (n.d.). ResearchGate. Retrieved January 27, 2026, from [\[Link\]](#)
- Accelerated Exploration of Fast Fluoride-Ion Conductors Based on Compositional Descriptors. (2023, November 9). ACS Publications. Retrieved January 27, 2026, from [\[Link\]](#)
- Nd<sup>3+</sup> doped BaSnF<sub>4</sub> solid electrolyte for advanced room-temperature solid-state fluoride ion batteries | Request PDF. (n.d.). ResearchGate. Retrieved January 27, 2026, from [\[Link\]](#)
- Solid Electrolytes for Fluoride Ion Batteries: Ionic Conductivity in Polycrystalline Tysonite-Type Fluorides | Request PDF. (n.d.). ResearchGate. Retrieved January 27, 2026, from [\[Link\]](#)
- Samarium(III) fluoride. (n.d.). Wikipedia. Retrieved January 27, 2026, from [\[Link\]](#)

- Bismuth. (n.d.). Wikipedia. Retrieved January 27, 2026, from [\[Link\]](#)
- Solid-State Electrolytes for Fluoride-ion Batteries. (2020, March 2). Digikogu. Retrieved January 27, 2026, from [\[Link\]](#)
- (PDF) Synthesis of Nonstoichiometric Samarium Fluoride  $\text{SmF}_2 + x$ . (n.d.). ResearchGate. Retrieved January 27, 2026, from [\[Link\]](#)
- Electrochemical Behavior of the  $\text{SmF}_3$  in Alkali Chloride Melts | Request PDF. (n.d.). ResearchGate. Retrieved January 27, 2026, from [\[Link\]](#)
- Fluoride battery. (n.d.). Wikipedia. Retrieved January 27, 2026, from [\[Link\]](#)
- Improved performance of a samarium-doped ceria interlayer of intermediate temperature solid oxide electrolysis cells by doping the transition metal oxide  $\text{Fe}_2\text{O}_3$ . (n.d.). RSC Publishing. Retrieved January 27, 2026, from [\[Link\]](#)
- Synthesis and Electrochemical Performance of Solid Electrolytes for Fluoride-Ion Batteries | Request PDF. (n.d.). ResearchGate. Retrieved January 27, 2026, from [\[Link\]](#)
- Hydrothermal Synthesis and Self-Assembly of Magnetite ( $\text{Fe}_3\text{O}_4$ ) Nanoparticles with the Magnetic and Electrochemical Properties. (n.d.). ResearchGate. Retrieved January 27, 2026, from [\[Link\]](#)
- Lithium Metal-Compatible Antifluorite Electrolytes for Solid-State Batteries. (2024, June 10). Western Engineering. Retrieved January 27, 2026, from [\[Link\]](#)
- Room-Temperature Rechargeable Solid-State Fluoride Ion Batteries. (n.d.). ResearchGate. Retrieved January 27, 2026, from [\[Link\]](#)
- Hydrothermal Synthesis of Metal Oxide Nanoparticles in Supercritical Water. (n.d.). MDPI. Retrieved January 27, 2026, from [\[Link\]](#)
- Reaction Behavior of Sm and Valence State Evolution of  $\text{Sm}^{3+}$  During the Reduction of  $\text{SmF}_3$ . (n.d.). MDPI. Retrieved January 27, 2026, from [\[Link\]](#)

- Interface Stability in All-Solid-State Li-ion Batteries -- First Principles Insights. (2020, September 11). YouTube. Retrieved January 27, 2026, from [[Link](#)]
- Electrolyte design combining fluoro- with cyano-substitution solvents for anode-free Li metal batteries. (2024, January 22). PMC - NIH. Retrieved January 27, 2026, from [[Link](#)]
- Synthesis of Fast Fluoride-Ion-Conductive Fluorite-Type  $Ba_{1-x}Sb_xF_{2+x}$  ( $0.1 \leq x \leq 0.4$ ): A Potential Solid Electrolyte for Fluoride-Ion Batteries. (n.d.). Academia.edu. Retrieved January 27, 2026, from [[Link](#)]
- Tysonite-type solid state electrolyte for fluoride ion batteries: Highly dense thin film by PVD processing. (2021, May 5). Semantic Scholar. Retrieved January 27, 2026, from [[Link](#)]
- IV ABSTRACT Improving the ionic conductivity of Samarium doped cerium oxide electrolyte at low temperature is essential to enhan. (n.d.). CSIR Explorations. Retrieved January 27, 2026, from [[Link](#)]
- Researchers develop fluoride-based electrolyte for higher-voltage solid-state EV batteries. (n.d.). Retrieved January 27, 2026, from [[Link](#)]
- Synthesis of Fast Fluoride-Ion-Conductive Fluorite-Type  $Ba_{1-x}Sb_xF_{2+x}$  ( $0.1 \leq x \leq 0.4$ ): A Potential Solid Electrolyte for Fluoride-Ion Batteries | ACS Applied Materials & Interfaces. (n.d.). ACS Publications. Retrieved January 27, 2026, from [[Link](#)]
- Synthesis of Nonstoichiometric Samarium Fluoride  $SmF_{2+x}$ . (n.d.). ResearchGate. Retrieved January 27, 2026, from [[Link](#)]
- Low temperature hydrothermal synthesis of  $Na_3Fe_2(PO_4)_2F_3$  and its cathode electrochemistry in Na- and Li-ion batteries. (n.d.). Missouri University of Science and Technology. Retrieved January 27, 2026, from [[Link](#)]
- Electrochemical Stability Window of Solid Electrolyte for Stable Interfaces in Solid-State Battery. (2020, August 24). YouTube. Retrieved January 27, 2026, from [[Link](#)]
- Impact of Samarium Doping on the Electrochemical and Ionic Conductivity of  $K_2NiO_{4+\Delta}$  Structured  $La_2NiO_{4+\Delta}$  | Request PDF. (n.d.). ResearchGate. Retrieved January 27, 2026, from [[Link](#)]

- Hydrothermal synthesis of metal nanoparticles@hydrogels and statistical evaluation of reaction conditions' effects on nanoparticle morphologies. (2024, September 6). Nanoscale (RSC Publishing). Retrieved January 27, 2026, from [\[Link\]](#)
- Fluoride-Ion Conduction by Synergic Rotation of the Anion Sublattice for  $Ti_{4.5}SnF_{8.5}$  Analogues | Chemistry of Materials. (2024, August 28). ACS Publications. Retrieved January 27, 2026, from [\[Link\]](#)
- (PDF) Analysis of the Electrochemical Stability of Sulfide Solid Electrolyte Dry Films for Improved Dry-Processed Solid-State Batteries. (n.d.). ResearchGate. Retrieved January 27, 2026, from [\[Link\]](#)
- Researchers Develop Cathode Material for Fluoride-Ion Batteries with Toyota Collaboration. (n.d.). Retrieved January 27, 2026, from [\[Link\]](#)
- (PDF) Redefining electrolyte efficiency: bridging the gap with a systematic samarium–copper co-doping approach for optimized conductivity in advanced semiconductor ionic fuel cell. (n.d.). ResearchGate. Retrieved January 27, 2026, from [\[Link\]](#)
- (PDF) Enhanced Ionic Conductivity of Fluoride-Doped  $LiTi_2(PO_4)_3$  as Solid Electrolyte of Lithium-Ion Battery. (n.d.). ResearchGate. Retrieved January 27, 2026, from [\[Link\]](#)
- Hydrothermal synthesis and characterization of magnetic  $Fe_3O_4$  and APTS coated  $Fe_3O_4$  nanoparticles: physicochemical investigations of interaction with DNA. (2020, July 23). PubMed. Retrieved January 27, 2026, from [\[Link\]](#)
- Stability of  $FeF_3$  -Based Sodium-Ion Batteries in Nonflammable Ionic Liquid Electrolytes at Room and Elevated Temperatures | Request PDF. (n.d.). ResearchGate. Retrieved January 27, 2026, from [\[Link\]](#)
- Introduction to the Chemistry of Alternative Battery Technologies: Survey of Liquid Electrolytes in Next Generation, Fluoride-Ion Batteries. (n.d.). Micro Nano Technology Education Center. Retrieved January 27, 2026, from [\[Link\]](#)
- Ionic conduction in calcium and samarium co-doped ceria/carbonate nanocomposite based electrolyte. (2018, December 20). ResearchGate. Retrieved January 27, 2026, from [\[Link\]](#)

- Samarium trifluoride. (n.d.). WebElements Periodic Table. Retrieved January 27, 2026, from [\[Link\]](#)
- HOW TIN MULTIPLIES THE FLUORIDE ION CONDUCTION BY UP TO THREE ORDERS OF MAGNITUDE. (n.d.). WIT Press. Retrieved January 27, 2026, from [\[Link\]](#)

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- 1. [digikogu.taltech.ee](http://digikogu.taltech.ee) [[digikogu.taltech.ee](http://digikogu.taltech.ee)]
- 2. [eng.uwo.ca](http://eng.uwo.ca) [[eng.uwo.ca](http://eng.uwo.ca)]
- 3. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 4. Fluoride battery - Wikipedia [[en.wikipedia.org](http://en.wikipedia.org)]
- 5. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 6. Samarium(III) fluoride - Wikipedia [[en.wikipedia.org](http://en.wikipedia.org)]
- 7. [mdpi.com](http://mdpi.com) [[mdpi.com](http://mdpi.com)]
- 8. [mst.elsevierpure.com](http://mst.elsevierpure.com) [[mst.elsevierpure.com](http://mst.elsevierpure.com)]
- 9. Hydrothermal synthesis of metal nanoparticles@hydrogels and statistical evaluation of reaction conditions' effects on nanoparticle morphologies - Nanoscale (RSC Publishing) [[pubs.rsc.org](http://pubs.rsc.org)]
- 10. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 11. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 12. [pubs.acs.org](http://pubs.acs.org) [[pubs.acs.org](http://pubs.acs.org)]
- 13. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 14. [youtube.com](http://youtube.com) [[youtube.com](http://youtube.com)]
- 15. Bismuth - Wikipedia [[en.wikipedia.org](http://en.wikipedia.org)]
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